

A Researcher's Guide to 4-Chloro-2-nitrotoluene Reference Standards

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Compound of Interest

Compound Name: 4-Chloro-2-nitrotoluene

Cat. No.: B043163

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For researchers, scientists, and drug development professionals engaged in the analysis of **4-Chloro-2-nitrotoluene**, the selection of a high-quality reference standard is a critical first step to ensure the accuracy and reliability of experimental results. This guide provides a comparative overview of commercially available reference standards and outlines detailed experimental protocols for their analysis.

Comparison of Commercially Available Reference Standards

Sourcing a well-characterized reference standard is fundamental for quantitative analysis and method validation. Several reputable suppliers offer **4-Chloro-2-nitrotoluene** reference materials. Below is a comparison of key specifications from prominent vendors.

Supplier	Product Name/Number	Purity	Format	CAS Number	Additional Information
LGC Standards	4-Chloro-2-nitrotoluene	Not explicitly stated, but produced under ISO/IEC 17025 and ISO 17034 accreditation. [1]	Neat	89-59-8	Certificate of Analysis provided with detailed characterization data.[1]
Sigma-Aldrich (Merck)	4-Chloro-2-nitrotoluene	98%	Solid	89-59-8	Analytical standard grade also available.
Tokyo Chemical Industry (TCI)	4-Chloro-2-nitrotoluene (C0231)	min. 99.0% (GC)[2]	Solid (Powder to Lump)[2]	89-59-8	Specifications include melting point and confirmation by NMR.[2]
ChemicalBook	4-Chloro-2-nitrotoluene	Varies by supplier (e.g., 98% HPLC) [3]	Varies	89-59-8	A platform listing various suppliers and their specifications. [3]

Experimental Protocols for Analysis

Accurate analysis of **4-Chloro-2-nitrotoluene** is commonly achieved using gas chromatography (GC) or high-performance liquid chromatography (HPLC). The following are representative protocols.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

This method is suitable for the identification and quantification of **4-Chloro-2-nitrotoluene**.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary Column: DB-5 or equivalent (30 m x 0.25 mm ID, 0.25 μ m film thickness)
- Injector: Split/splitless
- Carrier Gas: Helium

Procedure:

- Standard Preparation: Prepare a stock solution of the **4-Chloro-2-nitrotoluene** reference standard in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1000 μ g/mL. From this stock, prepare a series of calibration standards by serial dilution.
- Sample Preparation: Dissolve the sample containing **4-Chloro-2-nitrotoluene** in the same solvent as the standards to a concentration within the calibration range.
- GC-MS Conditions:
 - Inlet Temperature: 250°C
 - Injection Volume: 1 μ L
 - Injection Mode: Splitless
 - Oven Temperature Program:
 - Initial temperature: 70°C, hold for 1 minute
 - Ramp: 25°C/min to 250°C

- Hold: 11.8 minutes
- Carrier Gas Flow: 1 mL/min
- MS Transfer Line Temperature: 280°C
- Ion Source Temperature: 230°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: m/z 50-300

Data Analysis: Identify **4-Chloro-2-nitrotoluene** by its retention time and mass spectrum. Quantify using a calibration curve generated from the analysis of the reference standards.

High-Performance Liquid Chromatography (HPLC) Analysis

This method is an alternative for the quantification of **4-Chloro-2-nitrotoluene**, particularly for non-volatile matrices.

Instrumentation:

- High-Performance Liquid Chromatograph with a UV detector
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Mobile Phase: Acetonitrile and water mixture

Procedure:

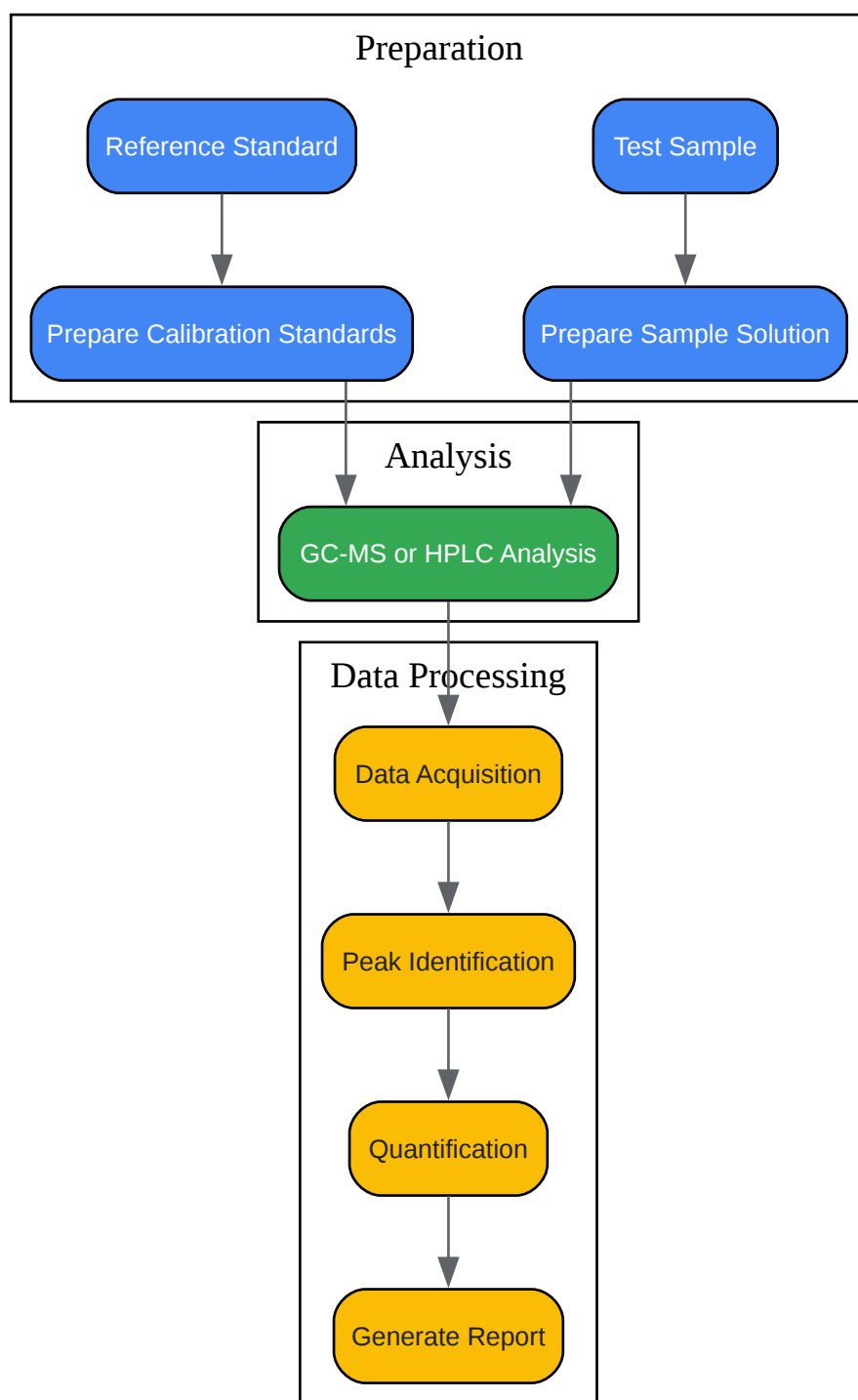
- Standard Preparation: Prepare a stock solution of the **4-Chloro-2-nitrotoluene** reference standard in the mobile phase at a concentration of 1 mg/mL. Create a series of calibration standards through serial dilution.[\[4\]](#)
- Sample Preparation: Dilute the sample in the mobile phase to a concentration that falls within the linear range of the calibration curve. Filter the diluted sample through a 0.45 µm syringe filter before injection.[\[4\]](#)

- HPLC Conditions:
 - Mobile Phase: Acetonitrile:Water (e.g., 60:40 v/v)
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C
 - Injection Volume: 10 µL
 - Detection Wavelength: 254 nm

Data Analysis: Identify **4-Chloro-2-nitrotoluene** by its retention time. Quantify the analyte by comparing its peak area to the calibration curve constructed from the reference standards.

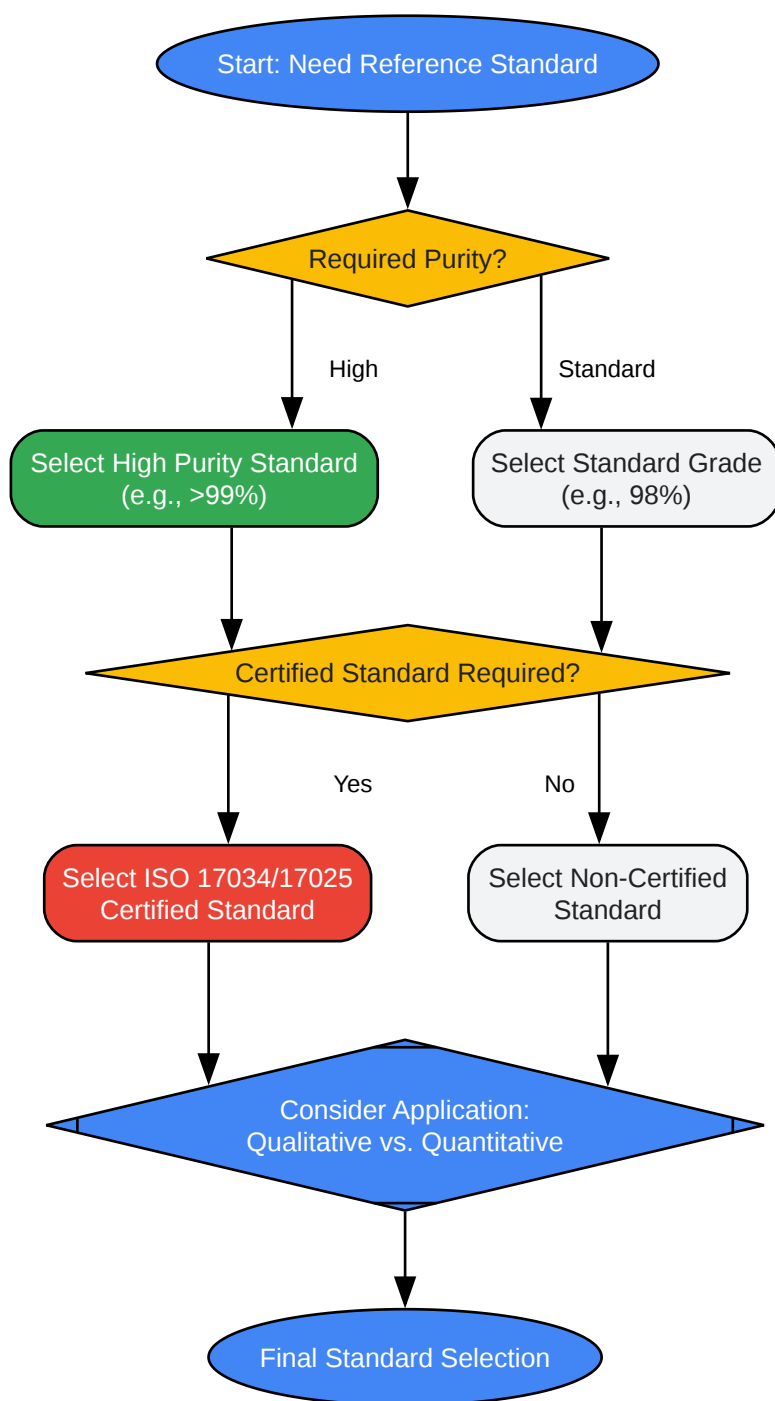
Visualizing the Analytical Workflow and Selection Process

To aid in understanding the experimental process and the logic behind selecting a reference standard, the following diagrams are provided.



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Caption: Analytical workflow for **4-Chloro-2-nitrotoluene** analysis.



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Caption: Decision tree for selecting a **4-Chloro-2-nitrotoluene** reference standard.

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References

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